

Application Notes for USB Keyboard Demonstration Based on Microchip AVR Microcontrollers

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Compound of Interest

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| CAS No.: | 2803552-55-6 |
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This document provides a detailed overview of the application and protocols for implementing a USB Human Interface Device (HID) keyboard using Microchip's megaAVR microcontrollers with USB capabilities. The information is primarily based on the principles outlined in the AVR271 application note, which demonstrates a USB keyboard on a megaAVR platform.

Introduction

The goal of this application is to demonstrate the implementation of a USB keyboard using a megaAVR microcontroller with a built-in USB controller. The firmware enables the microcontroller to be recognized by a host computer as a standard USB HID keyboard, capable of sending keystroke data. This demonstration typically utilizes a development board, such as the STK525 starter kit, which includes user-interactive components like a joystick and push buttons that are mapped to specific keyboard inputs.

The firmware architecture is built upon Microchip's USB Software Library for AT90USBxxx microcontrollers. This library provides the necessary functions to handle the USB protocol, allowing the developer to focus on the specific application logic of the keyboard.

Hardware and System Requirements

The demonstration is designed to run on a hardware platform with the following components:

- **Microcontroller:** A megaAVR with a full-speed/low-speed USB controller (e.g., AT90USB series).
- **Development Board:** The STK525 starter kit is often used for this demonstration.
- **Input Peripherals:** A joystick and a push-button for user input, which will be translated into keyboard reports.
- **Host System:** A personal computer with a USB port to which the keyboard device will be connected.

Quantitative Data

The following table summarizes the key quantitative parameters of the USB HID keyboard implementation.

| Parameter | Value | Description |
|------------------|------------------------------|--|
| USB Speed | Low Speed or Full Speed | Dependent on the specific megaAVR microcontroller and firmware configuration. |
| USB Class | Human Interface Device (HID) | Standard class for peripherals like keyboards, mice, and joysticks. |
| Report Size (IN) | 8 bytes | The size of the data packet sent from the device to the host for each key event. |
| Polling Interval | 10 ms (Typical) | The rate at which the host requests data from the keyboard. |
| Endpoint 0 Size | 8, 16, 32, or 64 bytes | Size of the control endpoint used for enumeration and configuration. |
| HID Interface | 1 | A single interface is used for the keyboard functionality. |

Experimental Protocols

Firmware Development and Deployment

Objective: To compile the source code and program the megaAVR microcontroller.

Protocol:

- Obtain the Source Code: Download the source code package associated with the USB keyboard demonstration (e.g., from the Microchip website).
- Setup the Development Environment: Install an appropriate Integrated Development Environment (IDE) such as Atmel Studio (now Microchip Studio) and the corresponding compiler toolchain.

- **Configure the Project:** Open the project in the IDE. Ensure that the project settings, including the target microcontroller and clock frequency, match the hardware being used.
- **Compile the Code:** Build the project to generate the HEX file, which contains the machine code to be programmed onto the microcontroller.
- **Program the Microcontroller:**
 - Connect the development board to the computer via a programming/debugging tool (e.g., JTAGICE mkII or AVRISP mkII).
 - Alternatively, for devices with a DFU (Device Firmware Upgrade) bootloader, the microcontroller can be programmed via the USB cable using a tool like FLIP (Flexible In-System Programmer).
 - Use the IDE's programming interface or the standalone programming software to flash the generated HEX file onto the microcontroller.

Hardware Setup and Verification

Objective: To connect the hardware and verify its basic functionality.

Protocol:

- **Hardware Connections:**
 - Ensure the megaAVR microcontroller is correctly seated on the STK525 starter kit or the custom development board.
 - Connect the necessary jumpers for power and peripheral usage as specified in the development board's user manual.
- **Powering the Board:** Power the development board using the appropriate power source (e.g., USB bus power or an external power supply).
- **Connecting to the Host:** Connect the development board to the host computer using a USB cable.

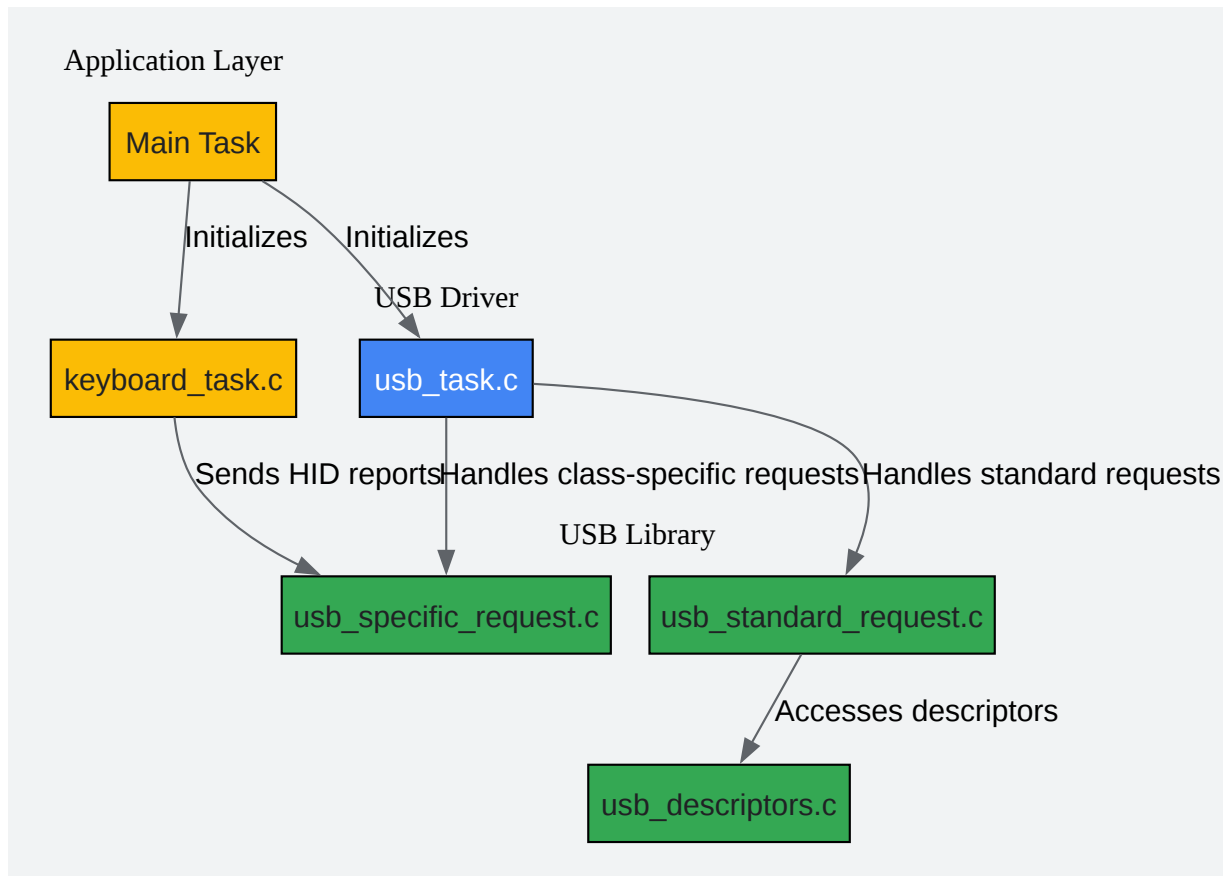
- Device Enumeration Verification:
 - Upon connection, the host operating system should recognize a new USB device.
 - Check the host's device manager to confirm that a "HID-compliant keyboard" or a similar device has been successfully enumerated.

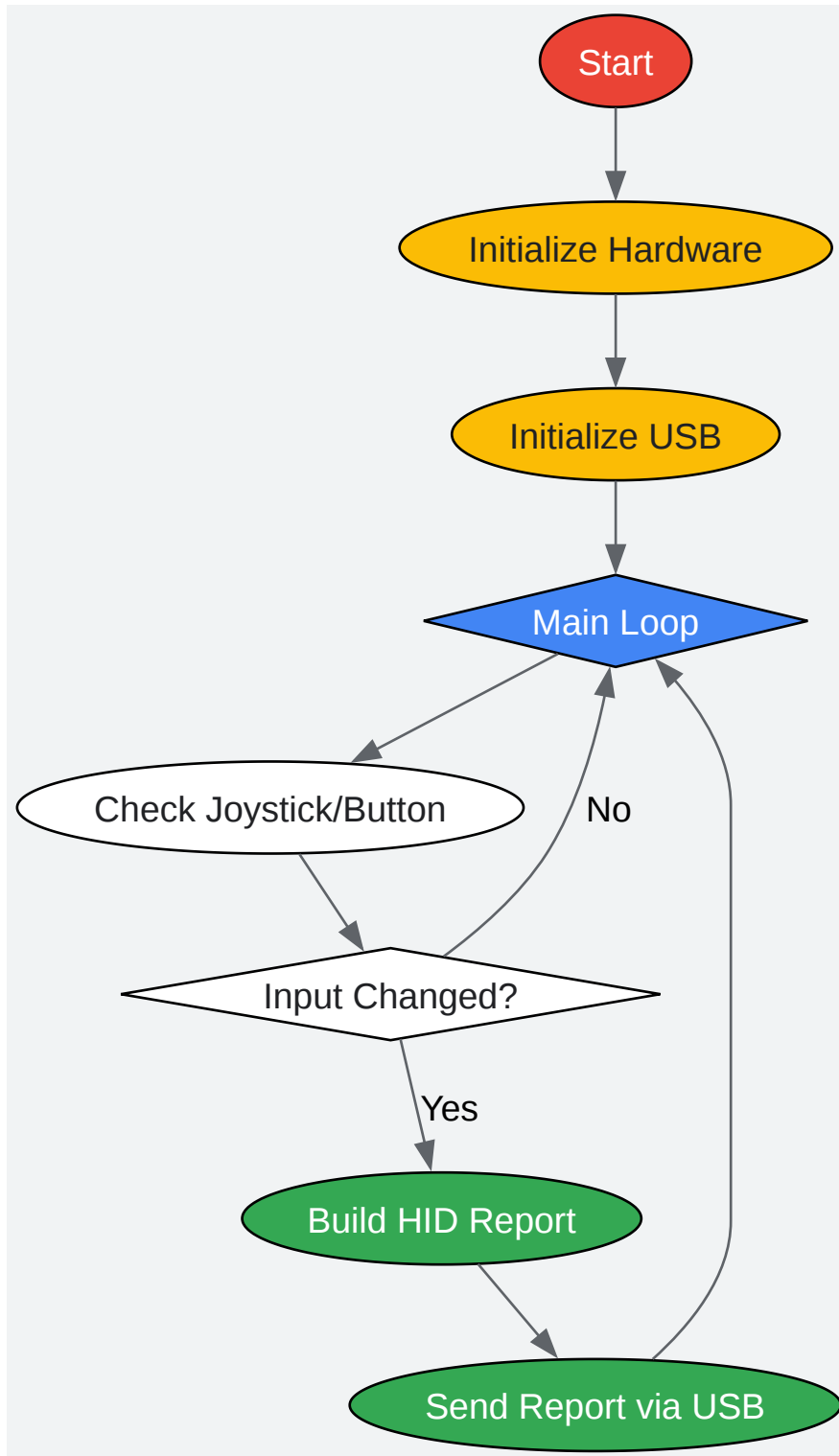
Signaling Pathways and Workflows

USB Keyboard Report Structure

The data sent from the keyboard to the host is formatted in a specific structure known as a "report." The structure for a standard USB keyboard report is shown below.^[1] This demonstration supports sending IN reports to the host.^[1]

| | | | | | | | |
|---------------|----------|-----------|-----------|-----------|-----------|-----------|-----------|
| Modifier Keys | Reserved | Keycode 1 | Keycode 2 | Keycode 3 | Keycode 4 | Keycode 5 | Keycode 6 |
|---------------|----------|-----------|-----------|-----------|-----------|-----------|-----------|





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